

Application Notes and Protocols for Dissolving Fasudil in DMSO

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Compound of Interest

Compound Name: Fasudil

Cat. No.: B1672074

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Introduction

Fasudil, also known as HA-1077, is a potent inhibitor of Rho-associated protein kinase (ROCK).[1][2] It also exhibits inhibitory effects on other protein kinases, including protein kinase A (PKA), protein kinase C (PKC), and myosin light-chain kinase (MLCK).[3][4] By inhibiting the Rho/ROCK signaling pathway, **Fasudil** influences a variety of cellular processes such as smooth muscle contraction, cell proliferation, migration, and apoptosis.[1][5] These properties make it a valuable tool in cardiovascular and neurological research, as well as in studies of cancer and other diseases.[5][6][7] Due to its hydrophobic nature, Dimethyl Sulfoxide (DMSO) is a commonly used solvent for preparing concentrated stock solutions of **Fasudil** for in vitro and in vivo studies.

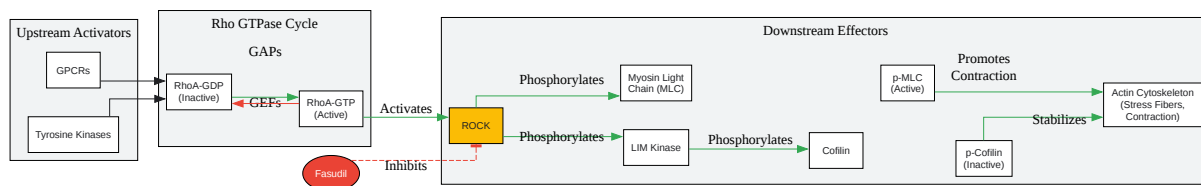
Data Presentation: Properties of Fasudil

The following table summarizes the key quantitative data for **Fasudil** and its hydrochloride salt.

Property	Value	Source(s)
Molecular Formula	C ₁₄ H ₁₇ N ₃ O ₂ S (Fasudil) C ₁₄ H ₁₇ N ₃ O ₂ S·HCl (Fasudil HCl)	[6][8]
Molecular Weight	291.37 g/mol (Fasudil) 327.83 g/mol (Fasudil HCl)	[4][6]
Solubility in DMSO	Up to 75 mg/mL (approximately 228.9 mM for Fasudil HCl) >16.4 mg/mL [1] 61.875 mg/mL (212.36 mM for Fasudil)[4]	[6][8]
Solubility in Water	Up to 100 mg/mL (approximately 305 mM for Fasudil HCl)	[8]
IC ₅₀ (ROCK)	0.74 μM to 1.9 μM for ROCK2 10.7 μM (general ROCK)	[1][2][9][10]
Storage (Powder)	Store at -20°C for up to 3 years.[4]	[4]
Storage (DMSO Stock)	Store at -20°C for up to 1 month[2] or 6 months.[11] Store at -80°C for up to 1 year. [2][4][9][11] [4][11] Aliquot to avoid freeze-thaw cycles.[9]	

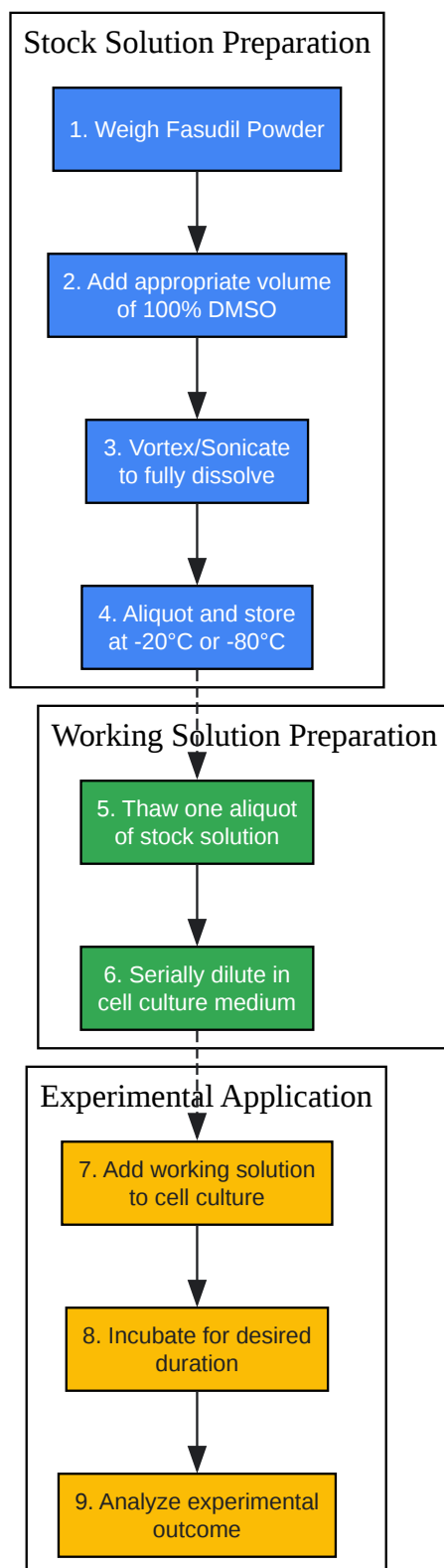
Signaling Pathway and Experimental Workflow

The diagrams below illustrate the mechanism of action of **Fasudil** and a typical experimental workflow for its use.



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Caption: **Fasudil** inhibits the Rho-associated kinase (ROCK) signaling pathway.



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Caption: Experimental workflow for using **Fasudil** dissolved in DMSO.

Experimental Protocols

Protocol 1: Preparation of a Concentrated Fasudil Stock Solution in DMSO

This protocol describes the preparation of a 50 mM **Fasudil** hydrochloride stock solution in DMSO.

Materials:

- **Fasudil** hydrochloride (MW: 327.83 g/mol)
- Anhydrous/Molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer and/or ultrasonic bath

Procedure:

- Calculate the required mass: To prepare 1 mL of a 50 mM stock solution, calculate the mass of **Fasudil** HCl needed:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 50 \text{ mmol/L} \times 0.001 \text{ L} \times 327.83 \text{ g/mol} \times 1000 \text{ mg/g} = 16.39 \text{ mg}$
- Weighing: Carefully weigh out 16.39 mg of **Fasudil** HCl powder and place it into a sterile microcentrifuge tube.
- Dissolving:
 - Add 1 mL of 100% DMSO to the tube containing the **Fasudil** HCl powder.
 - Vortex the tube vigorously for 1-2 minutes to dissolve the compound.

- If the compound does not fully dissolve, warm the tube at 37°C for 10 minutes and/or place it in an ultrasonic bath for a few minutes until the solution is clear.[\[1\]](#)
- Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile cryovials to prevent repeated freeze-thaw cycles.[\[9\]](#)
 - Store the aliquots at -20°C for short-term storage (up to 6 months) or at -80°C for long-term storage (up to 1 year).[\[4\]](#)[\[11\]](#)

Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol outlines the dilution of the DMSO stock solution into a cell culture medium for experimental use. It is crucial to ensure the final concentration of DMSO in the culture medium is non-toxic to the cells, typically below 0.5% and ideally below 0.1%.[\[9\]](#)[\[12\]](#)

Materials:

- 50 mM **Fasudil** stock solution in DMSO
- Sterile cell culture medium
- Sterile microcentrifuge tubes
- Sterile pipette tips

Procedure:

- Thaw Stock Solution: Remove one aliquot of the 50 mM **Fasudil** stock solution from the freezer and allow it to thaw completely at room temperature.
- Intermediate Dilution (Optional but Recommended): It is often best to perform an intermediate dilution of the concentrated stock in the cell culture medium. For example, to prepare a 500 µM intermediate solution:

- Dilute the 50 mM stock solution 1:100 in the culture medium (e.g., add 2 μ L of 50 mM stock to 198 μ L of medium).
- Final Working Solution: Prepare the final working concentrations by further diluting the intermediate solution into the final volume of the cell culture medium. For example, to achieve a final concentration of 10 μ M in a well containing 1 mL of medium:
 - Add 20 μ L of the 500 μ M intermediate solution to 980 μ L of medium in the well.
 - This results in a final DMSO concentration of 0.02%, which is well-tolerated by most cell lines.
- Vehicle Control: Always prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without **Fasudil**. This allows for the assessment of any effects caused by the solvent itself.
- Application: Add the prepared working solutions to your cells and incubate as required by your experimental design. Prepare solutions fresh before use if possible.[2][9]

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